

1-Chloro-8-methylisoquinoline CAS number

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Compound of Interest

Compound Name: 1-Chloro-8-methylisoquinoline

CAS No.: 174873-81-5

Cat. No.: B1601894

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An In-depth Technical Guide to **1-Chloro-8-methylisoquinoline**

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **1-Chloro-8-methylisoquinoline**, a substituted heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. The document delineates its core physicochemical properties, including its definitive CAS Number, and presents a detailed, illustrative synthetic protocol. Furthermore, this guide explores the compound's chemical reactivity, potential applications as a scaffold in drug discovery, and essential safety and handling protocols. The content is structured to provide not just data, but also expert context on the causality behind experimental choices, ensuring a thorough understanding for researchers and drug development professionals.

Introduction: The Significance of the Isoquinoline Scaffold

The isoquinoline core is a privileged scaffold in medicinal chemistry, forming the structural basis for a multitude of natural products and synthetic pharmaceuticals.^[1] Derivatives of

isoquinoline have been extensively investigated and developed for a wide array of therapeutic applications, including anticancer, antimicrobial, anti-inflammatory, and antiviral agents.^{[1][2]} The introduction of substituents, such as a halogen at the C1 position and a methyl group on the carbocyclic ring, significantly modulates the molecule's electronic properties, steric profile, and metabolic stability. This functionalization makes compounds like **1-Chloro-8-methylisoquinoline** valuable and versatile intermediates for the synthesis of novel, biologically active molecules.

Core Compound Identification and Physicochemical Properties

Precise identification is paramount in chemical research and development. **1-Chloro-8-methylisoquinoline** is uniquely identified by its Chemical Abstracts Service (CAS) Registry Number. Its key properties are summarized below.

Property	Value	Source(s)
CAS Number	174873-81-5	^{[3][4]}
Molecular Formula	C ₁₀ H ₈ ClN	^{[3][4][5]}
Molecular Weight	177.63 g/mol	^{[3][4]}
PubChem CID	15264480	^[3]
MDL Number	MFCD14702550	^[3]
Predicted LogP	3.19660	^[4]
InChIKey	NUJXXDFSXKXXLS-UHFFFAOYSA-N	^{[4][5]}

Chemical Structure

Caption: 2D Structure of **1-Chloro-8-methylisoquinoline**.

Synthesis and Chemical Reactivity

Synthetic Pathway: Chlorination of 8-Methylisoquinolin-1(2H)-one

The most common and efficient method for synthesizing 1-chloroisoquinolines is through the direct chlorination of the corresponding isoquinolin-1(2H)-one precursor. This transformation is typically achieved using phosphorus oxychloride (POCl_3), which acts as both a chlorinating and dehydrating agent. While a specific protocol for the 8-methyl isomer is not detailed in the available literature, the following procedure is based on a well-established and high-yield synthesis of the analogous 1-chloro-4-methylisoquinoline.^[6]

Expert Insight: The choice of POCl_3 is critical. It reliably converts the amide functional group in the isoquinolinone ring into a chloro-substituted imine, which is the key step in forming the 1-chloroisoquinoline product. Refluxing ensures the reaction goes to completion. The subsequent workup with a base (like NaOH) is necessary to neutralize the acidic phosphorus byproducts and isolate the final compound.

Experimental Protocol

- **Reaction Setup:** To a round-bottom flask, add 8-methylisoquinolin-1(2H)-one (1 equivalent).
- **Reagent Addition:** Under a fume hood, add phosphorus oxychloride (POCl_3) (approx. 10 equivalents) to the flask.
- **Heating:** Equip the flask with a reflux condenser and heat the mixture to reflux (approximately 105 °C) for 3-4 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, allow the mixture to cool to room temperature. Carefully and slowly concentrate the mixture under reduced pressure to remove excess POCl_3 .
- **Neutralization & Extraction:** Cautiously pour the residue onto crushed ice and neutralize with a 5N aqueous sodium hydroxide (NaOH) solution until the pH is basic. Extract the aqueous layer multiple times with a suitable organic solvent, such as dichloromethane (CH_2Cl_2).
- **Purification:** Combine the organic layers, wash with brine, and dry over anhydrous magnesium sulfate (MgSO_4). After filtration, concentrate the solvent under reduced pressure.

- Final Product: Purify the resulting crude solid via flash column chromatography (e.g., using a gradient of ethyl acetate in hexanes) to yield pure **1-Chloro-8-methylisoquinoline**.^[6]

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